

Intracellular phosphorylation of Lamivudine to its active triphosphate form

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Compound of Interest

Compound Name: *Epervudine*

Cat. No.: *B162263*

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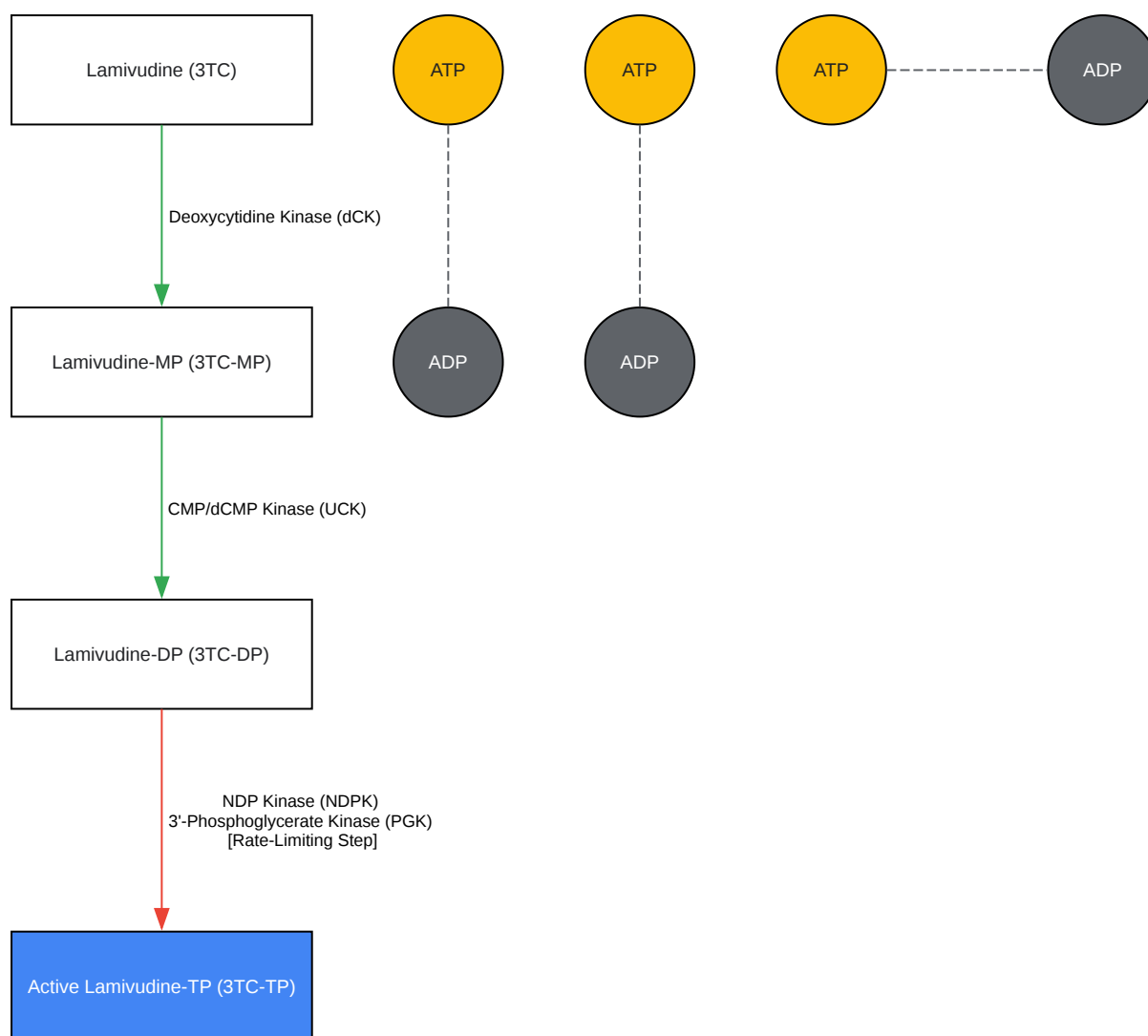
The Intracellular Phosphorylation Pathway of Lamivudine

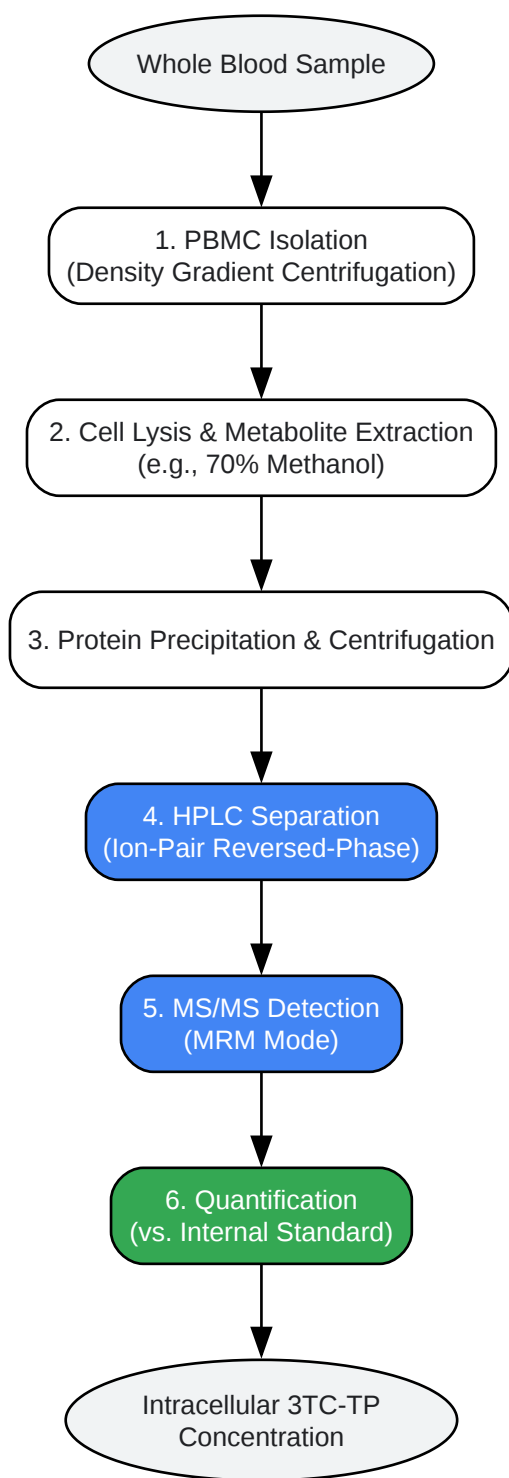
The conversion of lamivudine to its active triphosphate form is a sequential three-step process catalyzed by host cellular kinases.[6][7] The drug can enter the cell via passive diffusion or through active transport mediated by uptake transporters like SLC22A1, SLC22A2, and SLC22A3.[8] Once inside the cell, it undergoes anabolic phosphorylation.

- **Step 1: Formation of Lamivudine Monophosphate (3TC-MP)** The initial and crucial phosphorylation of lamivudine is catalyzed by deoxycytidine kinase (dCK), which converts lamivudine to lamivudine 5'-monophosphate (3TC-MP).[5][7][8] This enzyme exhibits relatively consistent activity in both quiescent and stimulated lymphocytes, which contributes to the drug's efficacy.[9]
- **Step 2: Formation of Lamivudine Diphosphate (3TC-DP)** The subsequent phosphorylation of 3TC-MP to lamivudine 5'-diphosphate (3TC-DP) is carried out by cytidine monophosphate/deoxycytidine monophosphate kinase (CMP/dCMP kinase), also known as UMP-CMP kinase (UCK).[5][7][8]
- **Step 3: Formation of Lamivudine Triphosphate (3TC-TP)** The final and rate-limiting step is the conversion of 3TC-DP to the active lamivudine 5'-triphosphate (3TC-TP).[8][10] This reaction is catalyzed by two primary enzymes: nucleoside diphosphate kinase (NDPK) and

3'-phosphoglycerate kinase (PGK).[5][7][8] The efficiency of this final step is a critical determinant of the overall intracellular concentration of the active drug.

The entire process is driven by the cellular pool of ATP, which serves as the phosphate donor for each step.[7] Conversely, dephosphorylation pathways, mediated by enzymes such as 5'-nucleotidases, can convert 3TC-MP back to the parent compound, lamivudine.[8]





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